

Application Note: Determination of Minimum Inhibitory Concentration (MIC) for Ertapenem

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Compound of Interest

Compound Name: Ertapenem (disodium)

Cat. No.: B12395692

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Executive Summary & Mechanism of Action

Ertapenem is a Group 1 carbapenem with robust activity against extended-spectrum

-lactamase (ESBL) and AmpC-producing Enterobacterales. Unlike imipenem or meropenem, it has limited activity against *Pseudomonas aeruginosa* and *Acinetobacter* spp. Its clinical utility relies on precise Minimum Inhibitory Concentration (MIC) determination to distinguish wild-type isolates from those harboring carbapenemases (e.g., KPC, NDM).

Mechanism of Action: Ertapenem acts by penetrating the bacterial cell wall via outer membrane porins (specifically OmpC and OmpF in *E. coli*) and binding with high affinity to Penicillin-Binding Proteins (PBPs).[1][2]

- Primary Targets: PBP 2 and PBP 3 (in *E. coli*).[1]
- Effect: Inhibition of peptidoglycan cross-linking (transpeptidation), leading to cell wall instability and lysis.
- Resistance Mechanisms: Porin loss (impermeability) combined with ESBL/AmpC production, or direct hydrolysis by carbapenemases.

Pre-Analytical Considerations (Critical Stability Warning)

The "Achilles' Heel" of Ertapenem Testing: Ertapenem is notoriously unstable in solution compared to other carbapenems. Hydrolysis of the

-lactam ring occurs rapidly at room temperature, leading to falsely elevated MIC results (false resistance).

Stability Protocol

- Powder Storage: Store lyophilized powder at -20°C or below. Desiccate.
- Reconstitution:
 - Weigh powder immediately after removing from the freezer.
 - Solvent: Sterile Phosphate Buffered Saline (PBS, pH 7.2) or Sterile Water.
 - Time Limit: The stock solution must be used to prepare microtiter plates within 30 minutes of reconstitution.
 - Freezing: If not used immediately, freeze at -70°C (not -20°C). Do not refreeze.

Protocol: Broth Microdilution (BMD)

This protocol adheres to CLSI M07 and ISO 20776-1 standards.

Materials

- Media: Cation-Adjusted Mueller-Hinton Broth (CAMHB).[3] Calcium (20-25 mg/L) and Magnesium (10-12.5 mg/L) levels must be verified.
- Strain: Clinical isolate (fresh subculture, 18-24h).
- QC Strain: Escherichia coli ATCC 25922.[4][5][6]
- Format: 96-well polystyrene microtiter plate (U-bottom).

Step-by-Step Workflow

Step 1: Antimicrobial Stock Preparation Prepare a 1280 µg/mL stock solution of Ertapenem.

- Calculation:

Step 2: Dilution Scheme (2x Concentrate) Prepare serial two-fold dilutions in CAMHB. Since you will add equal volumes of bacteria, prepare these at 2x the desired final concentration.

- Target Range: 0.002 µg/mL to 4 µg/mL.
- Preparation: Dilute the 1280 µg/mL stock down to 8 µg/mL (which is 2x the top test concentration of 4 µg/mL).

Step 3: Inoculum Preparation

- Direct Colony Suspension: Pick 3-5 colonies from a fresh agar plate.
- Suspension: Suspend in saline to match a 0.5 McFarland Standard (CFU/mL).
- Dilution: Dilute this suspension 1:150 in CAMHB to achieve CFU/mL.

Step 4: Plate Inoculation

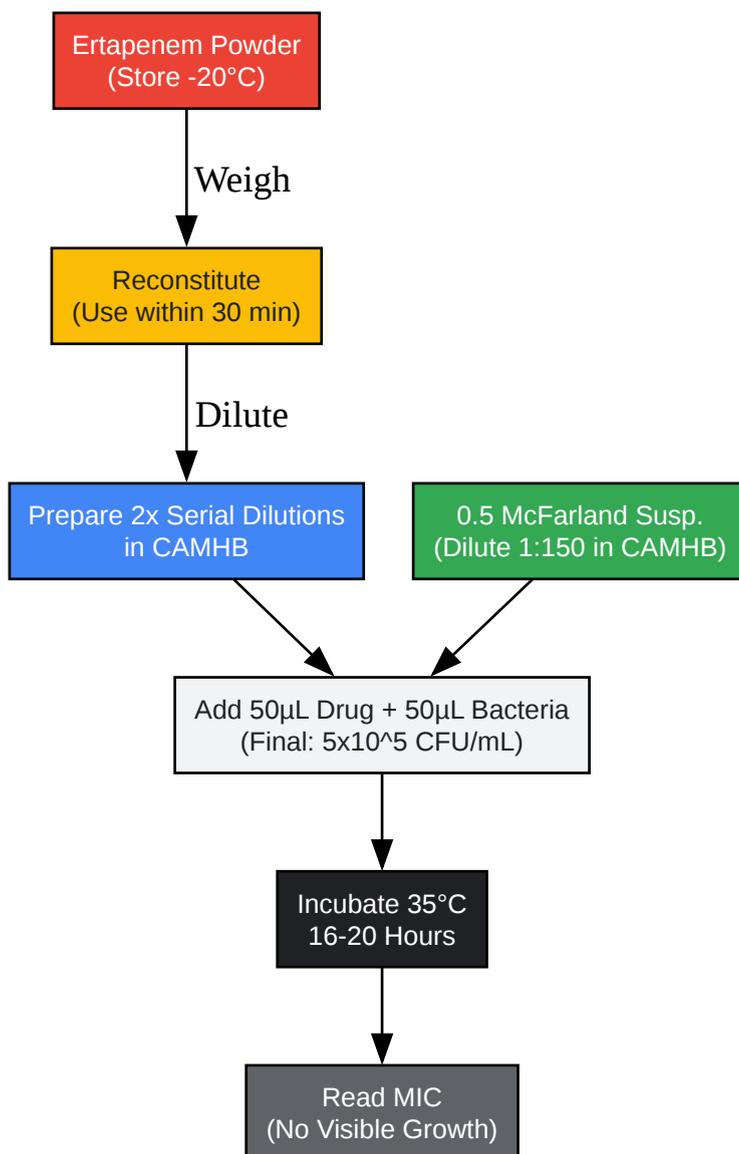
- Add 50 µL of the 2x Ertapenem dilutions to columns 1-10.
- Add 50 µL of the diluted inoculum (CFU/mL) to columns 1-11.
 - Final Volume: 100 µL.
 - Final Bacterial Concentration: CFU/mL.
 - Final Drug Concentration: 1x (Desired Range).
- Controls:

- Column 11: Growth Control (Bacteria + Broth, no drug).
- Column 12: Sterility Control (Broth only).

Step 5: Incubation

- Seal plate with perforated adhesive seal.
- Incubate at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ in ambient air for 16-20 hours.

Visualization: BMD Workflow



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Figure 1: Step-by-step Broth Microdilution workflow for Ertapenem.

Quality Control (The Self-Validating System)

To ensure the assay is valid, you must run *Escherichia coli* ATCC 25922 in parallel. If the MIC of this strain falls outside the acceptable range, the entire run is invalid and must be repeated.

QC Parameters (CLSI M100 / EUCAST)

Organism	Strain ID	Acceptable MIC Range (µg/mL)	Target Value
<i>Escherichia coli</i>	ATCC 25922	0.004 – 0.016	0.008

Troubleshooting QC Failures:

- MIC > 0.016: Likely degradation of Ertapenem.[5] Was the stock used immediately? Was the broth pH > 7.4?
- MIC < 0.004: Inoculum density too low (< CFU/mL) or cation levels (Ca/Mg) in broth are incorrect.

Data Interpretation & Breakpoints

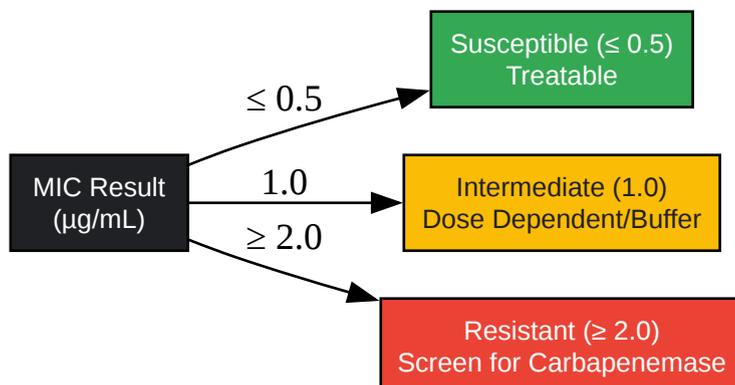
Interpretation depends on the regulatory body (CLSI vs. EUCAST).[7] Note that Ertapenem breakpoints are optimized for detection of carbapenemase producers.

Breakpoints for Enterobacterales

Category	CLSI M100 (µg/mL)	EUCAST v14.0 (mg/L)
Susceptible (S)	≤ 0.5	≤ 0.5
Intermediate (I)	1.0	N/A (See Note)
Resistant (R)	≥ 2.0	> 0.5

Note: EUCAST classifies values > 0.5 mg/L as Resistant for screening purposes to ensure carbapenemase producers are not missed. CLSI maintains an Intermediate range.

Interpretation Logic



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Figure 2: Decision logic for interpreting Ertapenem MIC values based on CLSI M100 criteria.

References

- Clinical and Laboratory Standards Institute (CLSI). Performance Standards for Antimicrobial Susceptibility Testing. [8][9] 34th ed. CLSI supplement M100. [5] (2024). [10][11]
- European Committee on Antimicrobial Susceptibility Testing (EUCAST). Breakpoint tables for interpretation of MICs and zone diameters. [10] Version 14.0. (2024). [5][10][11]
- National Institutes of Health (NIH) / PubChem. Ertapenem Mechanism of Action and Stability Data.
- American Type Culture Collection (ATCC). Escherichia coli ATCC 25922 Product Sheet. [4]

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Sources

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- [2. Ertapenem: Antimicrobial Activity, Susceptibility, Administration and Dosage, Clinical Uses etc._Chemicalbook \[chemicalbook.com\]](#)
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